2,5,6-Trimethyldecane environmental occurrence

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Compound of Interest

Compound Name:	*2,5,6-Trimethyldecane*
CAS No.:	*62108-23-0*
Cat. No.:	*B1670050*

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An In-depth Technical Guide to the Environmental Occurrence of **2,5,6-Trimethyldecane**

Authored by a Senior Application Scientist

Foreword: Situating Branched Alkanes in Environmental Science

In the vast landscape of environmental contaminants, volatile organic compounds (VOCs) represent a class of substances with significant implications for atmospheric chemistry, ecosystem health, and public health. Within this group, branched alkanes, such as **2,5,6-trimethyldecane**, are ubiquitous yet often under-characterized components. These molecules are fundamental constituents of petroleum-based products and can also arise from natural biogenic processes. Their branched structure imparts distinct physical and chemical properties compared to their linear counterparts, influencing their environmental transport, fate, and biodegradability. This guide provides a comprehensive technical overview of **2,5,6-trimethyldecane**, synthesizing available data to offer researchers and drug development professionals a foundational understanding of its environmental lifecycle.

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Chemical and Physical Identity of 2,5,6-Trimethyldecane

2,5,6-Trimethyldecane is a saturated, branched-chain hydrocarbon. Its structure consists of a ten-carbon (decane) backbone with three methyl group substitutions at the second, fifth, and sixth positions. As a C13 alkane, it is a colorless liquid at room temperature with a mild hydrocarbon odor.[1]

Core Properties

Being an alkane, **2,5,6-trimethyldecane** is non-polar and hydrophobic.[1] This low polarity dictates its environmental behavior, leading to low solubility in water but high solubility in organic solvents, oils, and lipids.[1] Its branched nature generally lowers its boiling point compared to a linear C13 alkane, contributing to its classification as a volatile organic compound (VOC).[1][2]

Property	Value / Description	Source(s)
Chemical Formula	$C_{13}H_{28}$	[1][3][4]
Molecular Weight	184.37 g/mol	[2][5]
CAS Number	62108-23-0	[2][4][5]
Physical State	Colorless liquid (at room temperature)	[1]
Solubility	Insoluble in water; soluble in organic solvents	[1]
Classification	Branched Alkane, Volatile Organic Compound (VOC)	[1][2]

Sources and Environmental Release

The presence of **2,5,6-trimethyldecane** in the environment is linked to both direct industrial use and unintentional release from anthropogenic and potentially natural processes.

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Anthropogenic Sources

The primary environmental burden of **2,5,6-trimethyldecane** is believed to originate from human activities.

- Petroleum Products: Branched alkanes are significant components of gasoline, diesel fuel, lubricants, and industrial solvents.[1][6] Spills, evaporative losses, and incomplete combustion of these products are major release pathways. The related isomer, 2,6,8-trimethyldecane, is noted for its use as a fuel additive and a component in lubricants.[6]
- Industrial Processes: It has been identified as a volatile substance resulting from synthetic environments, including coal pyrolysis.[2]
- Wastewater: The compound has been detected in carwash effluent, indicating its presence in detergents, waxes, or runoff from vehicles, which is then discharged into wastewater systems.[2]
- Combustion Byproducts: While not directly identified, related branched alkanes are known combustion products of natural gas and aircraft engine fluids, suggesting that **2,5,6-trimethyldecane** is likely formed and released during the combustion of fossil fuels and other organic materials.[7][8][9]

Potential Natural (Biogenic) Sources

While less documented for this specific isomer, the broader class of branched alkanes has known natural origins. The structurally similar compound 2,6,8-trimethyldecane has been identified as a metabolite in mammals, plants, and fungi, and as a component of volatile oils.[7] This raises the possibility that **2,5,6-trimethyldecane** may also be produced through biological pathways, although further research is required to confirm significant natural fluxes to the environment.

Environmental Distribution and Transport

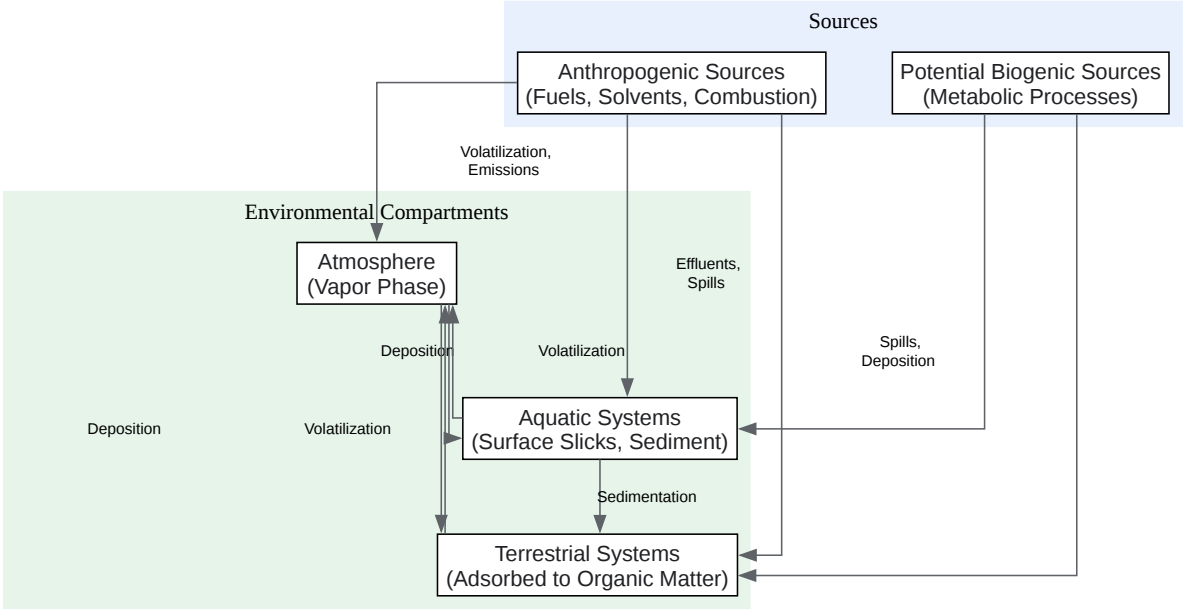
Once released, the physical-chemical properties of **2,5,6-trimethyldecane** govern its partitioning across environmental compartments.

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- Atmosphere: As a VOC, **2,5,6-trimethyldecane** released to the air will exist primarily in the vapor phase. Its atmospheric residence time will be determined by its reactivity with hydroxyl radicals and other atmospheric oxidants.

- Aquatic Systems: Due to its hydrophobicity, **2,5,6-trimethyldecane** entering water bodies will not readily dissolve. Instead, it will tend to volatilize into the atmosphere from the water surface or adsorb to suspended particulate matter and bed sediments. Its presence in carwash effluent highlights a direct pathway to aquatic environments.[2]

- Terrestrial Systems: In soil, **2,5,6-trimethyldecane** will exhibit low mobility due to strong adsorption to organic matter. Volatilization from the soil surface is a key transport process. Contamination is most likely in areas with industrial activity or petroleum spills.



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Caption: Environmental release and transport pathways for **2,5,6-trimethyldecane**.

Analytical Methodologies

The accurate quantification of **2,5,6-trimethyldecane** in environmental matrices is critical for exposure and risk assessment. As a non-polar VOC, gas chromatography (GC) is the cornerstone of its analysis.

Sample Collection and Preparation

The volatility of **2,5,6-trimethyldecane** necessitates careful sampling protocols to prevent analyte loss.

- Water Samples: Samples are typically collected in glass vials with zero headspace. For low concentrations, a purge-and-trap method is the gold standard.[10] An inert gas (helium or nitrogen) is bubbled through the water sample, stripping the volatile compounds, which are then trapped on an adsorbent material. The trap is subsequently heated to desorb the analytes into the GC system.[10] For higher concentrations, liquid-liquid extraction with a non-polar solvent like hexane or dichloromethane can be employed.[10]

- Soil and Sediment Samples: To prevent volatile losses, soil cores are often collected and immediately preserved in the field. A common high-level method involves extruding a known weight of soil directly into a pre-weighed vial containing methanol.[11] The methanol displaces the VOCs from the soil matrix and acts as a preservative. In the laboratory, an aliquot of the methanol is analyzed.[11]

- Air Samples: Air can be drawn through adsorbent tubes (e.g., containing Tenax®, charcoal) to trap VOCs. The analytes are later thermally desorbed from the tube directly into the GC. Alternatively, whole air samples can be collected in evacuated canisters (e.g., Summa canisters).[12]

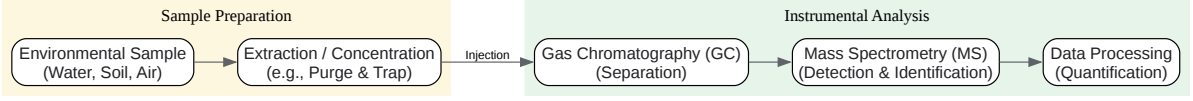
Instrumental Analysis Protocol: GC-MS

Gas chromatography coupled with mass spectrometry (GC-MS) provides both high separation efficiency and definitive compound identification.

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Step-by-Step General Protocol for Water Analysis (Purge-and-Trap):

- Sample Introduction: A standard volume of water (e.g., 5-25 mL) is placed into the purging vessel of a purge-and-trap concentrator. An internal standard is added.
- Purging: The sample is purged with inert gas for a set time (e.g., 10-15 minutes) at a controlled flow rate and temperature. Volatiles are carried to an analytical trap.
- Desorption: The trap is rapidly heated, and the carrier gas flow is reversed to backflush the analytes onto the GC column.
- GC Separation: Analytes are separated on a capillary column (e.g., a non-polar DB-5 or similar). The oven temperature is programmed to ramp from a low initial temperature (e.g., 35°C) to a high final temperature to elute compounds based on their boiling points.
- MS Detection: As compounds elute from the GC column, they enter the mass spectrometer. The MS is typically operated in electron ionization (EI) mode. Data can be acquired in full scan mode to identify unknown compounds or in selected ion monitoring (SIM) mode for enhanced sensitivity and quantification of target analytes like **2,5,6-trimethyldecane**.[10]
- Quantification: The concentration is determined by comparing the peak area of the analyte to the peak area of the internal standard and referencing a calibration curve.



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Caption: General analytical workflow for **2,5,6-trimethyldecane** analysis.

Environmental Fate

Abiotic Degradation

In the atmosphere, the primary degradation pathway for **2,5,6-trimethyldecane** is expected to be reaction with photochemically produced hydroxyl radicals (•OH). In soil and water, abiotic processes like hydrolysis are negligible for alkanes.

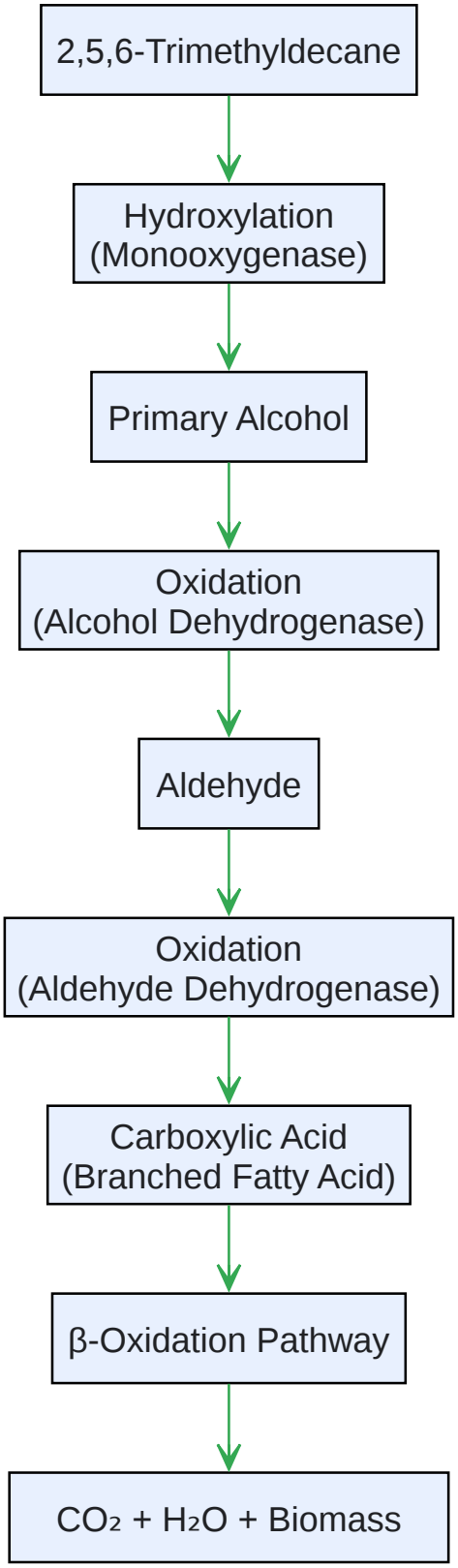
Biodegradation

Biodegradation is the principal mechanism for the removal of **2,5,6-trimethyldecane** from soil and aquatic environments. While specific studies on this isomer are scarce, the metabolic pathways for similar branched alkanes are well-established.

- General Principles: Compared to linear alkanes, the methyl branching in **2,5,6-trimethyldecane** presents steric hindrance, generally making it more resistant to microbial attack (more recalcitrant).[13]

- Metabolic Pathway: Aerobic biodegradation is typically initiated by a monooxygenase enzyme, which hydroxylates a terminal methyl group. This is followed by successive oxidations to an aldehyde and then a carboxylic acid. The resulting fatty acid can then, in principle, enter the β-oxidation cycle to be fully mineralized. The degradation of the highly branched alkane phytane (2,6,10,14-tetramethylhexadecane) by Mycobacterium ratisbonense serves as an excellent model, demonstrating that specialized microorganisms possess the enzymatic machinery to catabolize these complex structures.[14][15] It is highly probable that similar pathways are employed by environmental microbes to degrade **2,5,6-trimethyldecane**.

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Caption: Conceptual pathway for the aerobic biodegradation of **2,5,6-trimethyldecane**.

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Ecotoxicological Profile

Specific toxicological data for **2,5,6-trimethyldecane** is not readily available in public databases. However, a general assessment can be made based on its chemical class.

- Aquatic Toxicity: For hydrocarbons, the primary mechanism of acute toxicity to aquatic organisms is non-specific narcosis. The toxicity generally increases with increasing hydrophobicity (log Kow). As a C13 alkane, **2,5,6-trimethyldecane** would be expected to exert narcotic effects, but its very low water solubility may limit its bioavailability in the water column.

- Human Health: As a VOC, inhalation is a primary route of exposure. High concentrations of hydrocarbon vapors can cause central nervous system depression and respiratory irritation. Long-term exposure risks are not characterized for this specific compound.

A significant knowledge gap exists regarding the specific ecotoxicological and human health effects of **2,5,6-trimethyldecane**.[16] Further research, including in vitro and in vivo studies, is necessary to establish a comprehensive toxicological profile.

Conclusion and Future Directions

2,5,6-Trimethyldecane is a branched alkane whose presence in the environment is closely tied to the use and disposal of petroleum products and other industrial activities. Its hydrophobic and volatile nature dictates its movement from water and soil into the atmosphere. While analytical methods based on GC-MS are well-suited for its detection, there is a notable lack of quantitative occurrence data across different environmental media. Furthermore, while its biodegradation is expected to proceed via pathways established for similar molecules, its persistence relative to other hydrocarbons is not well-defined. The most significant knowledge gap remains in its toxicological profile. Future research should prioritize monitoring studies to quantify environmental concentrations, biodegradation rate studies to assess its persistence, and toxicological assessments to understand its potential risks to ecosystems and human health.

References

- Pharmaffiliates. (n.d.). CAS No : 62108-23-0 | Product Name : **2,5,6-Trimethyldecane**. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 545608, 2,6,8-Trimethyldecane. Retrieved from [Link]
- Japan International Cooperation Agency. (n.d.). III Analytical Methods. Retrieved from a manual on environmental monitoring.
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 112466, Decane, 2,5,6-trimethyl-. Retrieved from [Link]
- U.S. Environmental Protection Agency. (n.d.). Substance Details - Decane, 2,5,6-trimethyl-. System of Registries. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry. (n.d.). Chapter 6: Analytical Methods. Toxicological Profile for Formaldehyde.
- Bonting, C. F., et al. (2007). Biodegradation of phytane (2,6,10,14-tetramethylhexadecane) and accumulation of related isoprenoid wax esters by Mycobacterium ratisbonense strain SD4 under nitrogen-starved conditions. FEMS Microbiology Letters, 272(2), 220-228. [Link]
- LookChem. (n.d.). Cas 62108-26-3, 2,6,8-Trimethyldecane. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 57490910, 2,5,7-Trimethyldecane. Retrieved from [Link]
- ROSA P. (2024).
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 545605, 2,6,6-Trimethyldecane. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 522020, 2,5,9-Trimethyldecane. Retrieved from [Link]
- ROSA P. (2024). Chemical Analysis of Bleed Air Samples from Simulated Contamination Events: Ground-Based Aircraft Test.
- Concawe. (2024).
- ResearchGate. (2007). Biodegradation of phytane (2,6,10,14-tetramethylhexadecane) and accumulation of related isoprenoid wax esters by Mycobacterium ratisbonense strain SD4 under nitrogen-starved conditions. [Link]

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- National Institute of Standards and Technology. (n.d.). Decane, 2,4,6-trimethyl-. NIST Chemistry WebBook. Retrieved from [Link]
- MDPI. (2023). Recent Developments in the Detection of Organic Contaminants Using Molecularly Imprinted Polymers Combined with Various Analytical Techniques.
- MDPI. (2022).
- Elsevier. (2021). RIFM fragrance ingredient safety assessment, 2-methyldecanenitrile, CAS Registry Number 69300-15-8.
- New Jersey Department of Environmental Protection. (n.d.). GUIDANCE FOR ANALYSIS OF INDOOR AIR SAMPLES.
- Testmark Laboratories. (n.d.).
- U.S. Environmental Protection Agency. (n.d.). National Primary Drinking Water Regulations. Retrieved from [Link]
- NASA. (2003).

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Sources

- 1. CAS 62108-23-0: 2,5,6-trimethyldecane | CymitQuimica [cymitquimica.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Decane, 2,5,6-trimethyl- | C13H28 | CID 112466 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. guidechem.com [guidechem.com]
- 5. Substance Registry Services | US EPA [cdxapps.epa.gov]
- 6. Cas 62108-26-3,2,6,8-Trimethyldecane | lookchem [lookchem.com]
- 7. 2,6,8-Trimethyldecane | C13H28 | CID 545608 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. rosap.ntl.bts.gov [rosap.ntl.bts.gov]
- 9. rosap.ntl.bts.gov [rosap.ntl.bts.gov]
- 10. env.go.jp [env.go.jp]

- 11. testmark.ca [testmark.ca]
- 12. hermes.cde.state.co.us [hermes.cde.state.co.us]
- 13. concawe.eu [concawe.eu]
- 14. Biodegradation of phytane (2,6,10,14-tetramethylhexadecane) and accumulation of related isoprenoid wax esters by Mycobacterium ratisbonense strain SD4 under nitrogen-starved conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
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